

4,4'-Bis(2-benzoxazolyl)stilbene molecular structure and formula

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Compound of Interest

Compound Name: 4,4'-Bis(2-benzoxazolyl)stilbene

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An In-depth Technical Guide to **4,4'-Bis(2-benzoxazolyl)stilbene**

Introduction

4,4'-Bis(2-benzoxazolyl)stilbene (BBS) is a highly fluorescent organic compound widely recognized for its application as an optical brightener and a fluorescent probe. Its rigid, conjugated molecular structure is responsible for its strong blue fluorescence upon exposure to ultraviolet light. This property makes it exceptionally useful for enhancing the whiteness of various materials, including polymers, textiles, and plastics.[1][2][3] For researchers and drug development professionals, BBS serves as a valuable tool for fluorescence-based assays and as a model compound for studying photophysical phenomena in different chemical environments.[2][4]

Molecular Structure and Formula

BBS is a symmetrical molecule featuring a central stilbene core (a trans-ethene-1,2-diyl bridge between two phenyl rings) with a benzoxazole group attached to the 4 and 4' positions of the phenyl rings.

- Molecular Formula: $C_{28}H_{18}N_2O_2$ [5][6][7]
- IUPAC Name: 2-[4-[(E)-2-[4-(1,3-benzoxazol-2-yl)phenyl]ethenyl]phenyl]-1,3-benzoxazole[7][8]

- CAS Number: 1533-45-5[6][7]
- Synonyms: Fluorescent Brightener 393 (FB 393), Uvitex OB, OB-1, 2,2'-(1,2-Ethenediyl-di-4,1-phenylene)bisbenzoxazole[6][9]

Physicochemical Properties

The key physicochemical properties of **4,4'-Bis(2-benzoxazolyl)stilbene** are summarized in the table below. These properties are crucial for its application in material science and as a fluorescent probe.

Property	Value	Reference
Molecular Weight	414.45 g/mol	[5][7][10]
Appearance	Yellowish-green crystalline solid/powder	[6]
Melting Point	>300 °C (lit.), typically 365-368 °C	[5][6][11]
Boiling Point	566.8 ± 39.0 °C at 760 mmHg (estimate)	[11]
Density	~1.3 ± 0.1 g/cm ³	[11]
Solubility	Soluble in chloroform, dichloromethane, DMSO, acetone.[4] Limited solubility in many common solvents.	
UV Absorption (λ _{max})	~370-375 nm	[2][12]
Fluorescence Emission (λ _{em})	~435-455 nm (blue fluorescence)	[2]
Fluorescence Quantum Yield (Φ _{fl})	≥ 0.88 in solution	[4][13]

Synthesis and Experimental Protocols

The synthesis of BBS can be achieved through several routes, most commonly involving the condensation of 2-aminophenol derivatives with stilbene dicarboxylic acid derivatives, followed by a cyclodehydration reaction to form the benzoxazole rings.[2]

General Synthesis Workflow

The diagram below illustrates a common two-step process for preparing BBS, starting from a substituted benzoyl chloride and a substituted 2-aminophenol.



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Caption: A generalized workflow for the synthesis of BBS.

Experimental Synthesis Protocol

A frequently cited method involves the reaction of 4,4'-stilbenedicarboxylic acid with 2-aminophenol in the presence of a catalyst.[14]

Protocol: Synthesis from 4,4'-Stilbenedicarboxylic Acid and 2-Aminophenol[14]

- **Reaction Setup:** In a 300 mL, 3-necked flask equipped with a stirrer and condenser, add 4,4'-stilbenedicarboxylic acid (1 equivalent), 2-aminophenol (2.2 equivalents), a titanium alkoxide catalyst (e.g., titanium tetraisopropoxide), and an inert, high-boiling solvent such as methylnaphthalene.
- **Heating:** Heat the reaction mixture progressively to 220°C, 230°C, 240°C, 250°C, and finally 260°C, holding for 1 hour at each temperature. Continuously distill off any low-boiling byproducts.
- **Cooling and Precipitation:** After the final heating stage, cool the mixture to 150°C. Add xylene with stirring to precipitate the product.
- **Filtration and Washing:** Collect the product by filtration at 80°C. Wash the collected solid sequentially with warm xylene, methanol, and acetone to remove impurities.

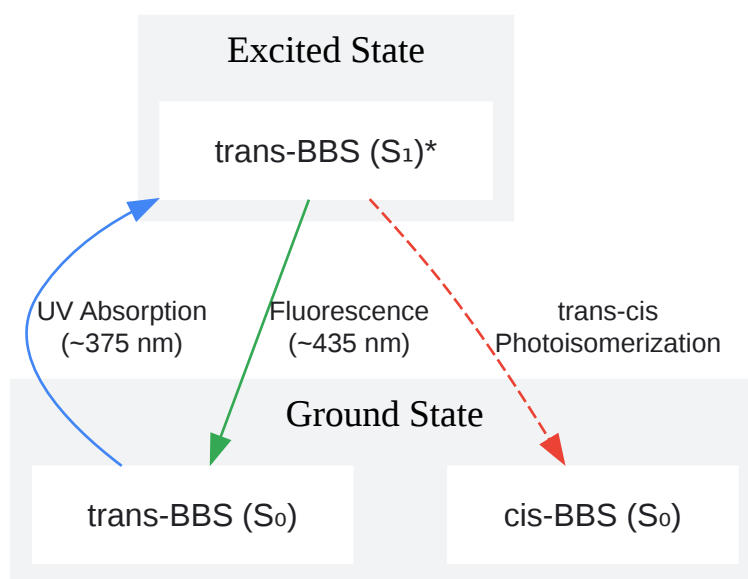
- Drying: Dry the final product under a vacuum to yield pure **4,4'-bis(2-benzoxazolyl)stilbene**. This process typically results in yields of 90-95%.^[14]

Photophysical Properties and Analysis

The utility of BBS stems from its distinct photophysical behavior. It absorbs UV radiation and re-emits it as visible blue light. A key deactivation pathway for its excited state, other than fluorescence, is trans-cis photoisomerization.^[4]^[13]

Photophysical Pathway

The following diagram illustrates the key photophysical events that BBS undergoes upon excitation.



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Caption: Key photophysical pathways for BBS.

Experimental Protocol for Spectroscopic Analysis

Analyzing the photophysical properties of BBS is critical for its application.

Protocol: UV-Visible Absorption and Fluorescence Spectroscopy^[12]

- **Sample Preparation:** Prepare a dilute solution of BBS (e.g., 5 µg/mL) in a suitable spectroscopic-grade solvent like chloroform or 1,1,2,2-tetrachloroethane (TCE).
- **Absorption Measurement:** Use a UV-visible spectrophotometer to record the absorbance spectrum of the solution, typically from 250 nm to 500 nm. Subtract the solvent's absorption spectrum as a baseline. The characteristic absorption peaks for trans-BBS should appear around 358, 374, and 395 nm.[\[12\]](#)
- **Fluorescence Measurement:** Use a steady-state fluorometer. Excite the sample at its absorption maximum (e.g., 375 nm) and record the emission spectrum. The cuvette should be positioned at a 90-degree angle to the excitation source to minimize scattered light.
- **Quantum Yield Measurement:** Determine the absolute fluorescence quantum yield using an integrating sphere. This involves comparing the total number of photons emitted by the sample to the total number of photons absorbed.
- **Photoisomerization Study:** To observe trans-cis isomerization, irradiate the sample solution at 350 nm for a set period. Periodically measure the absorption spectrum to monitor the decrease in the trans-BBS peaks and the concomitant increase of the cis-BBS peak around 308 nm.[\[12\]](#)[\[13\]](#)

Applications

BBS is a commercially significant compound with two primary areas of application.

- **Optical Brightening Agent:** Its most widespread use is as a whitening agent in polymers and fibers.[\[1\]](#)[\[3\]](#) It is added to materials like polyester, nylon, PVC, and polypropylene to counteract their natural yellowish tint.[\[1\]](#) By absorbing invisible UV light and re-emitting it as blue light, BBS makes the material appear whiter and brighter to the human eye.
- **Fluorescent Probe:** In a research context, BBS is used as a fluorescent probe. Its fluorescence properties can be sensitive to the local environment, such as viscosity and temperature.[\[4\]](#) This makes it useful for monitoring processes like the curing of UV-curable coatings and for studying the microenvironment within polymer matrices.[\[2\]](#)[\[4\]](#)

Safety and Handling

According to safety data, **4,4'-Bis(2-benzoxazolyl)stilbene** is classified as an irritant.

- Hazards: Causes skin, eye, and respiratory system irritation.[5][6]
- Precautionary Measures: Avoid contact with skin and eyes.[5] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[6] It is considered stable under normal conditions but is incompatible with strong oxidizing agents.[6][11]

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